

Application Notes and Protocols: IGF-I (30-41) in Experimental Research

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Compound of Interest

Compound Name: IGF-I (30-41)

Cat. No.: B15580661

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Audience: Researchers, scientists, and drug development professionals.

Introduction Insulin-like Growth Factor-I (IGF-I) is a crucial hormone for growth and anabolic processes, mediating many of the effects of growth hormone (GH).[1] Its signaling is primarily initiated by binding to the IGF-I receptor (IGF-1R), activating downstream pathways like the PI3K-Akt and Ras-MAPK cascades, which regulate cell proliferation, survival, and differentiation.[2][3] The **IGF-I (30-41)** peptide fragment, also known as the C-domain of IGF-I, is a 12-amino-acid sequence ({Gly}{Tyr}{Gly}{Ser}{Ser}{Ser}{Arg}{Arg}{Ala}{Pro}{Gln}{Thr}) that plays a critical role in the functionality of the full-length protein.[4][5] While not typically used as a standalone therapeutic agent, this domain is a key target for modulating IGF-I activity in experimental settings.

Studies have shown that the C-domain is essential for high-affinity binding to both the IGF-1R and IGF binding proteins (IGFBPs).[5] Specifically, mutations of the Arg36 and Arg37 residues within this region can significantly impair receptor binding.[5] Furthermore, antibodies that target the **IGF-I (30-41)** region have been shown to potentiate the effects of IGF-I in vivo, likely by preventing its degradation and altering its clearance from circulation.[6][7] These findings establish the **IGF-I (30-41)** fragment as a vital tool for studying IGF-I physiology, designing novel IGF-I analogs, and developing strategies to enhance its therapeutic effects.

These notes provide an overview of the applications of the **IGF-I (30-41)** peptide in research and detail relevant experimental protocols for investigating its role in the context of the full IGF-I protein.

Data Presentation

Table 1: Properties of Synthetic IGF-I (30-41) Peptide This table summarizes the basic chemical information for the **IGF-I (30-41)** peptide fragment.

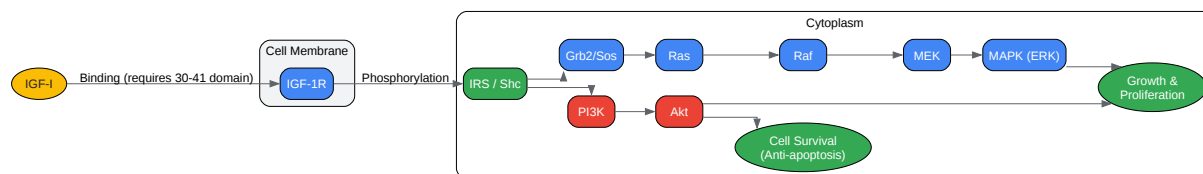
Property	Value	Reference
Sequence	Gly-Tyr-Gly-Ser-Ser-Ser-Arg-Arg-Ala-Pro-Gln-Thr	[4]
CAS Number	82177-09-1	[4]
Molecular Formula	C ₅₁ H ₈₃ N ₁₉ O ₁₉	[4]
Formula Weight	1266.34 g/mol	[4]
Purity	Typically >98% (HPLC)	[4]

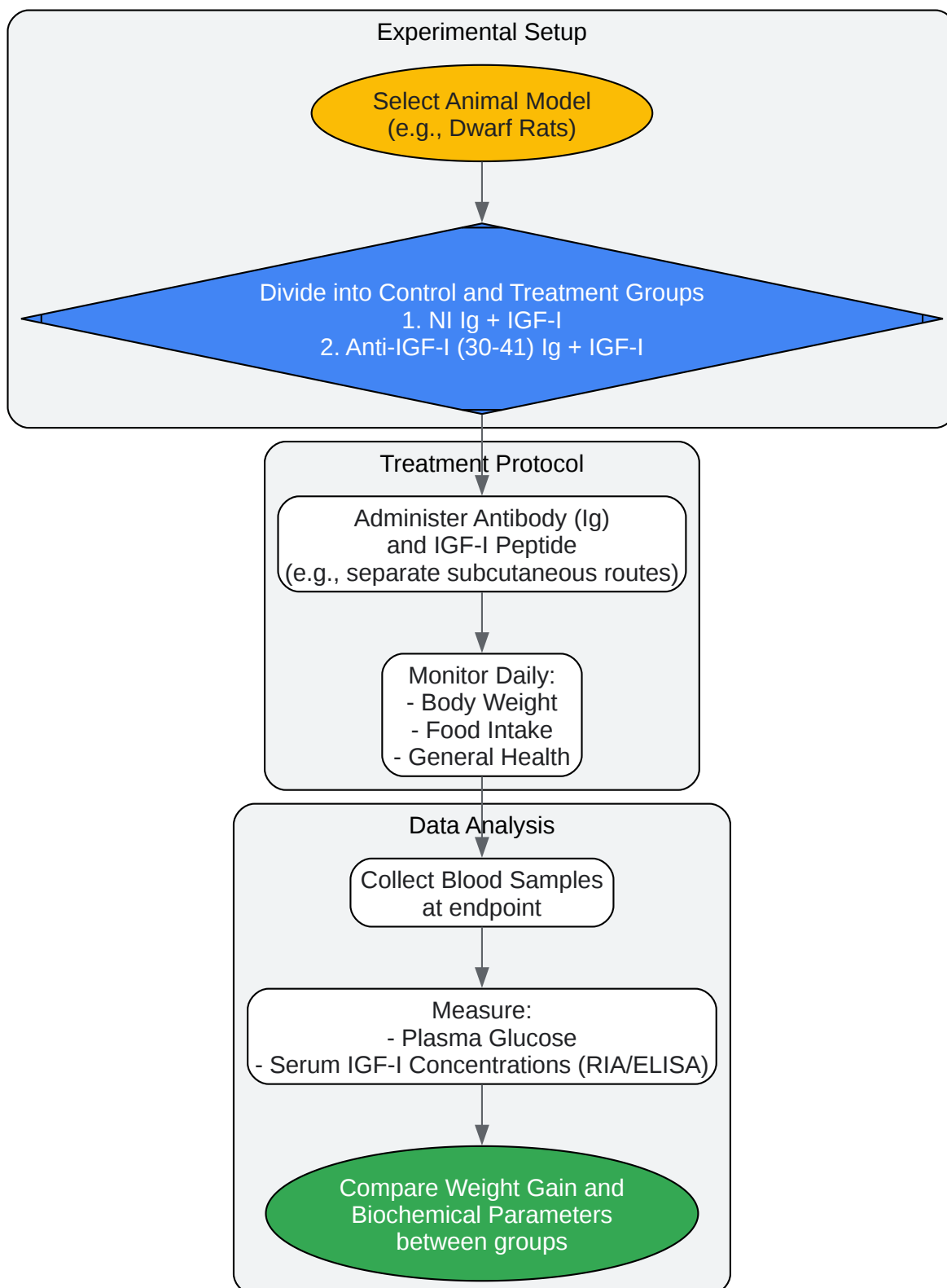
Table 2: Experimental Conditions for IGF-I Related Studies This table provides starting concentrations and conditions for typical experiments involving IGF-I, which are relevant for designing studies that investigate the function of the 30-41 domain.

Experiment Type	Model System	IGF-I Concentration/ Dose	Key Outcome Measures	Reference
In Vitro Maturation	Cat Oocytes	10-20 ng/mL	Embryo Development Rate	[8]
In Vitro Follicle Culture	Mouse Preantral Follicles	10-50 ng/mL	Follicle Survival, Steroidogenesis	[9]
In Vitro Muscle Cell Growth	Rat Intestinal Smooth Muscle	10-100 nM	PI 3-Kinase Activity, [³ H]thymidine incorporation	[3]
In Vivo Bone Growth	5-week-old Mice	~6-90 µg (single IP injection)	Uptake in Growth Plate Cartilage	[10]
In Vivo Growth Promotion	Dwarf Rats	100 µg/day (SC infusion)	Body Weight Gain	[7]
Therapy (Human)	Patient with IGF-I Gene Deletion	40-80 µg/kg daily	Linear Growth, Insulin Sensitivity	[11]

Signaling Pathways and Experimental Workflows

The primary signaling cascade activated by IGF-I binding to its receptor involves the PI3K/Akt and Ras/MAPK pathways. The integrity of the 30-41 domain is crucial for the initial binding step that triggers this cascade.





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